

Solubility and stability of K-7174 dihydrochloride in different solvents.

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Compound of Interest

Compound Name: K-7174 dihydrochloride

Cat. No.: B1684680

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K-7174 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **K-7174 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **K-7174 dihydrochloride** and what are its primary mechanisms of action?

A1: **K-7174 dihydrochloride** is an orally active, small molecule inhibitor. Its primary mechanisms of action include the inhibition of the proteasome and GATA transcription factors. [1][2][3] It has been shown to induce apoptosis in cancer cells and exhibits anti-myeloma activity.[1][4][5] Specifically, it can induce transcriptional repression of class I histone deacetylases (HDAC1, -2, and -3).[4][5][6]

Q2: What is the recommended solvent for preparing stock solutions of **K-7174 dihydrochloride**?

A2: **K-7174 dihydrochloride** is soluble in water at a concentration of 15 mg/mL.[2] For in vivo experiments, a solution containing 3% DMSO and 97% sterile 0.9% NaCl has been used.[4]

Q3: How should I prepare solutions? Are there any special considerations?

A3: When preparing solutions, it is recommended to add solvents one by one. If you observe precipitation or phase separation, gentle heating and/or sonication can be used to help dissolve the compound.^{[1][7]} For aqueous stock solutions, it is advised to filter and sterilize the solution using a 0.22 µm filter before use.^[1]

Q4: My **K-7174 dihydrochloride** is not dissolving. What should I do?

A4: First, confirm you are using an appropriate solvent and are within the known solubility limits (e.g., ≤15 mg/mL in water).^[2] If the compound is still not dissolving, you can try gentle warming or sonication to aid dissolution.^{[1][7]} Ensure the solvent is pure, as impurities can affect solubility.

Q5: What are the recommended storage conditions for solid **K-7174 dihydrochloride**?

A5: The solid powder form of **K-7174 dihydrochloride** should be stored at -20°C for up to 12 months or at 4°C for up to 6 months.^[2]

Q6: How should I store stock solutions of **K-7174 dihydrochloride**?

A6: Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]^{[2][7]} It is recommended to store in sealed containers, away from moisture.^[1]

Q7: How stable is the compound in a working solution for in vivo experiments?

A7: For in vivo experiments, it is strongly recommended to prepare the working solution freshly on the day of use to ensure its stability and the reliability of the experimental results.^{[1][7]}

Solubility and Stability Data

Solubility Data

Solvent	Maximum Solubility
Water	15 mg/mL ^[2]

Stock Solution Stability

Storage Temperature	Storage Period
-80°C	6 months[1][2]
-20°C	1 month[1][7] or 6 months[2]

Note: Conflicting data exists for -20°C storage; a 1-month period is the more conservative recommendation.

Experimental Protocols & Troubleshooting

Protocol 1: Determination of Equilibrium Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the thermodynamic equilibrium solubility of **K-7174 dihydrochloride**.

Materials:

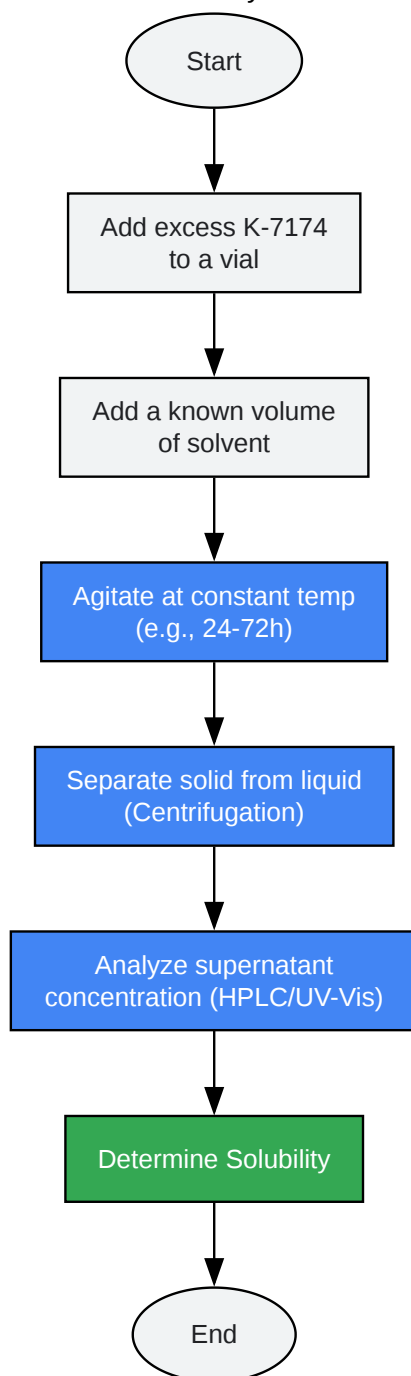
- **K-7174 dihydrochloride** powder
- Selected solvent (e.g., Water, PBS pH 7.4)
- Vials (e.g., glass or non-leaching polypropylene)
- Orbital shaker or agitator with temperature control
- Centrifuge
- Analytical equipment for concentration measurement (e.g., HPLC-UV, UV-Vis Spectrophotometer)

Procedure:

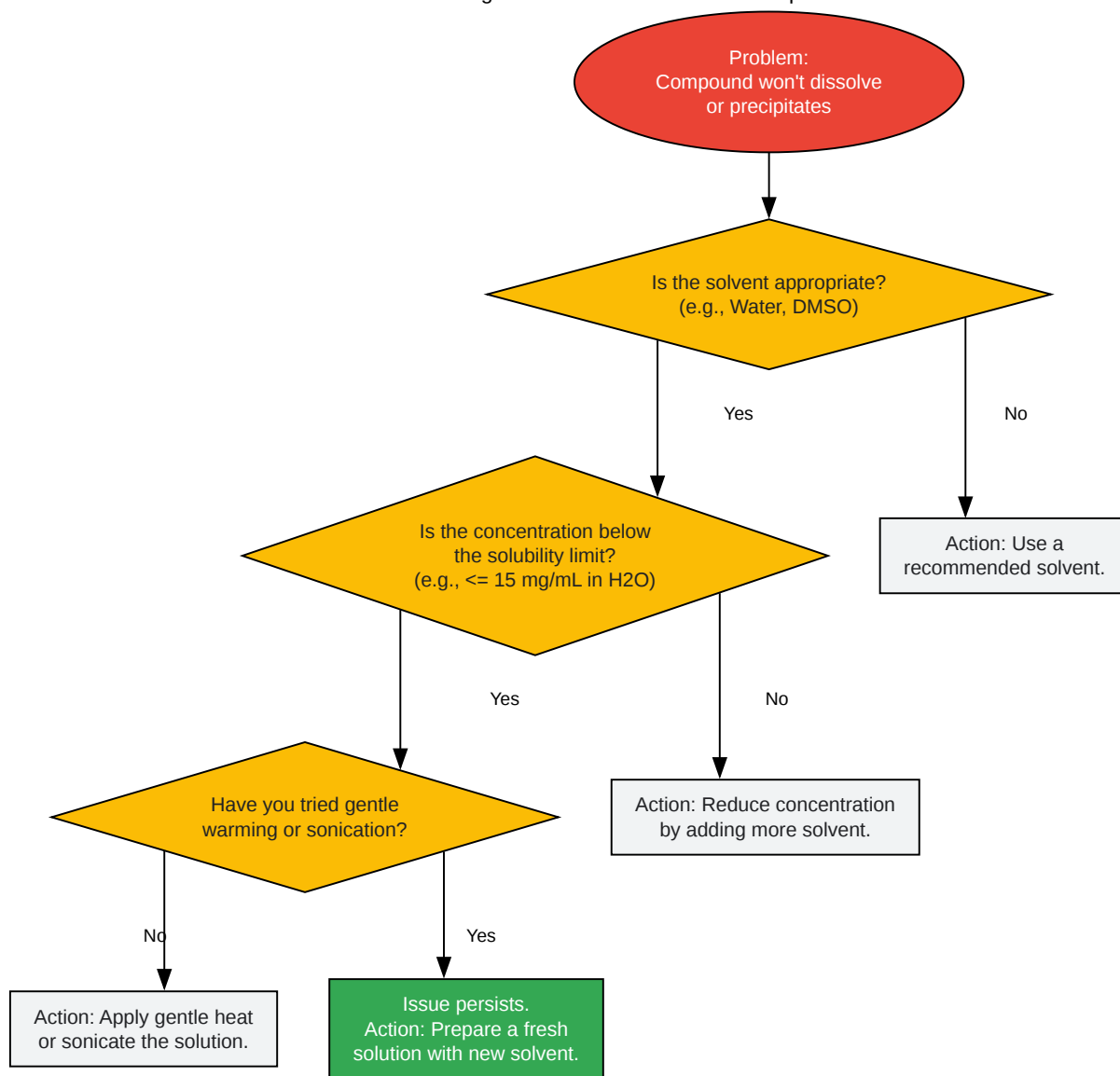
- Preparation: Add an excess amount of **K-7174 dihydrochloride** powder to a vial. The excess solid should be clearly visible.
- Solvent Addition: Add a precise volume of the desired solvent to the vial.

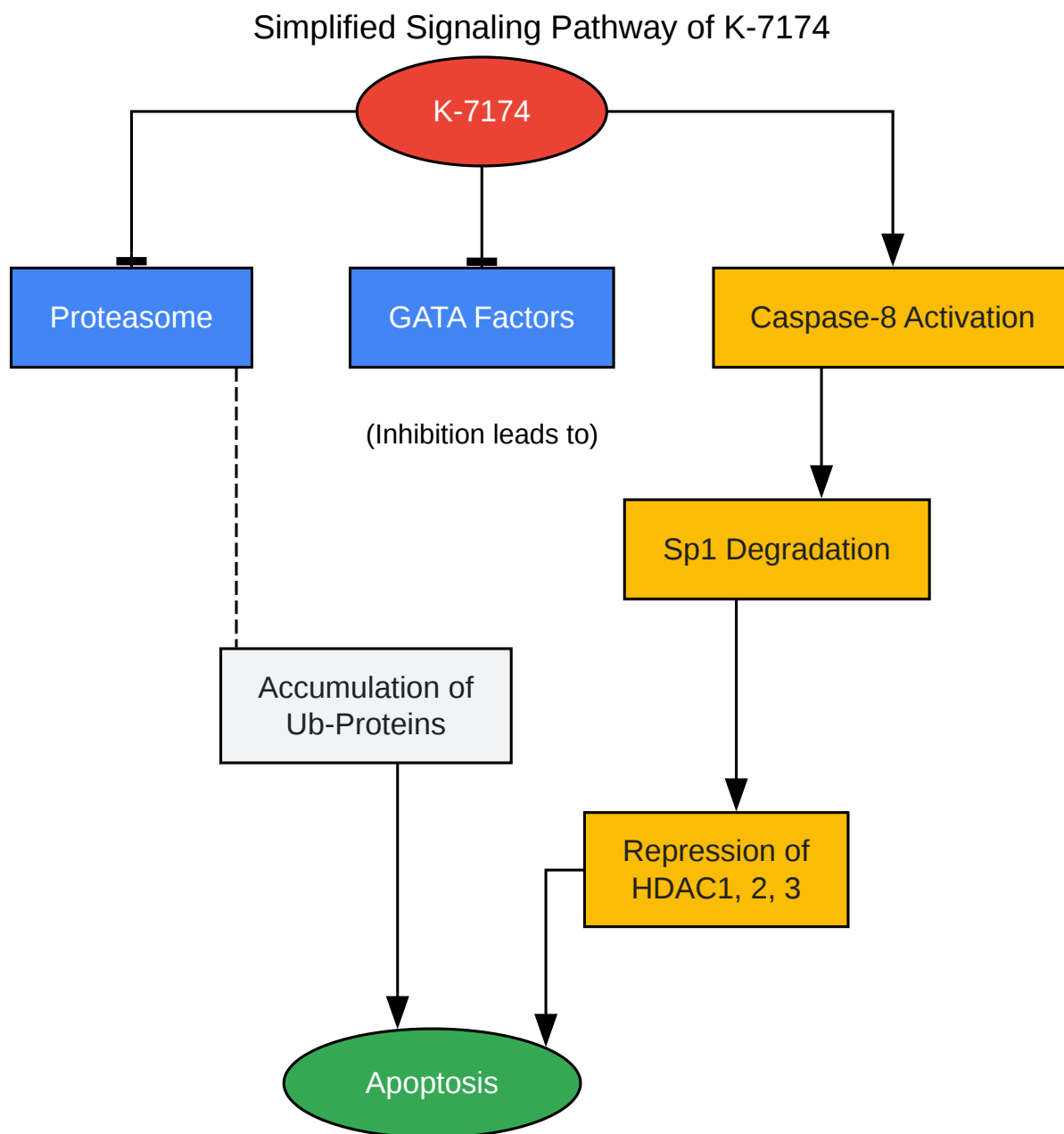
- **Equilibration:** Seal the vial and place it on an orbital shaker. Agitate the mixture at a constant temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium (typically 24-72 hours).
- **Phase Separation:** After equilibration, let the vial stand to allow the undissolved solid to settle. Centrifuge the vial at high speed to pellet all suspended solid material.
- **Sampling:** Carefully collect an aliquot of the clear supernatant. Be cautious not to disturb the solid pellet.
- **Dilution & Analysis:** Dilute the supernatant with the solvent to a concentration within the linear range of your analytical method. Measure the concentration of **K-7174 dihydrochloride**.
- **Calculation:** Calculate the original concentration in the supernatant to determine the equilibrium solubility. The experiment should be performed in triplicate.

Workflow for Solubility Determination



Troubleshooting Guide for K-7174 Solution Prep





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